

Comparative Guide: 1-Ethyltetrahydro-2(1H)-pyrimidinone vs. DMPU

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Compound of Interest

Compound Name: 1-ethyltetrahydro-2(1H)-pyrimidinone

CAS No.: 66639-75-6

Cat. No.: B1288736

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Executive Summary & Chemical Identity

In pharmaceutical synthesis and process chemistry, solvent selection dictates reaction kinetics, stereoselectivity, and safety.

- DMPU is the industry-standard "safe" replacement for HMPA (Hexamethylphosphoramide). It is a cyclic urea with both nitrogens methylated, rendering it aprotic.
- 1-Ethyltetrahydro-2(1H)-pyrimidinone** (Mono-ethyl cyclic urea) is structurally similar but lacks substitution on the second nitrogen. This leaves a free N-H moiety, classifying it as a protic urea derivative.

Critical Distinction: The presence of the N-H group in the 1-ethyl variant fundamentally alters its solvent properties, making it unsuitable for strong base reactions (e.g., LDA, n-BuLi) where DMPU excels.

Chemical Structure Comparison[1]

Feature	DMPU	1-Ethyltetrahydro-2(1H)-pyrimidinone
IUPAC Name	1,3-Dimethyl-3,4,5,6-tetrahydro-2(1H)-pyrimidinone	1-Ethyl-tetrahydro-2(1H)-pyrimidinone
Structure Type	Dialkyl Cyclic Urea	Monoalkyl Cyclic Urea
CAS Number	7226-23-5	66639-75-6
Molecular Weight	128.17 g/mol	128.17 g/mol
Solvent Class	Dipolar Aprotic	Polar Protic (Weak Acid/H-Donor)
H-Bond Donor	No	Yes (N-H)
Physical State	Liquid (MP: -20°C)	Likely Solid/Viscous Liquid (High MP due to H-bonding)*

*Note: Unsubstituted cyclic ureas (e.g., propylene urea) are high-melting solids (>250°C). Mono-substitution lowers the melting point, but often not enough to be a low-viscosity liquid at room temperature compared to the dimethyl analog.

Technical Performance & Mechanism

DMPU: The Cation Solvator

DMPU operates by solvating cations (Li⁺, Na⁺, K⁺) through its oxygen atom, which has high electron density. The steric bulk of the methyl groups prevents the solvation of anions ("naked anions"), drastically increasing the nucleophilicity of reagents.

- Key Mechanism: Dipole-dipole interaction with cations; no hydrogen bonding.
- Primary Use: Alkylations, Cyanations, and reactions involving organolithiums.
- Stability: Highly stable to strong bases (pH > 14).

1-Ethyltetrahydro-2(1H)-pyrimidinone: The H-Bond Donor

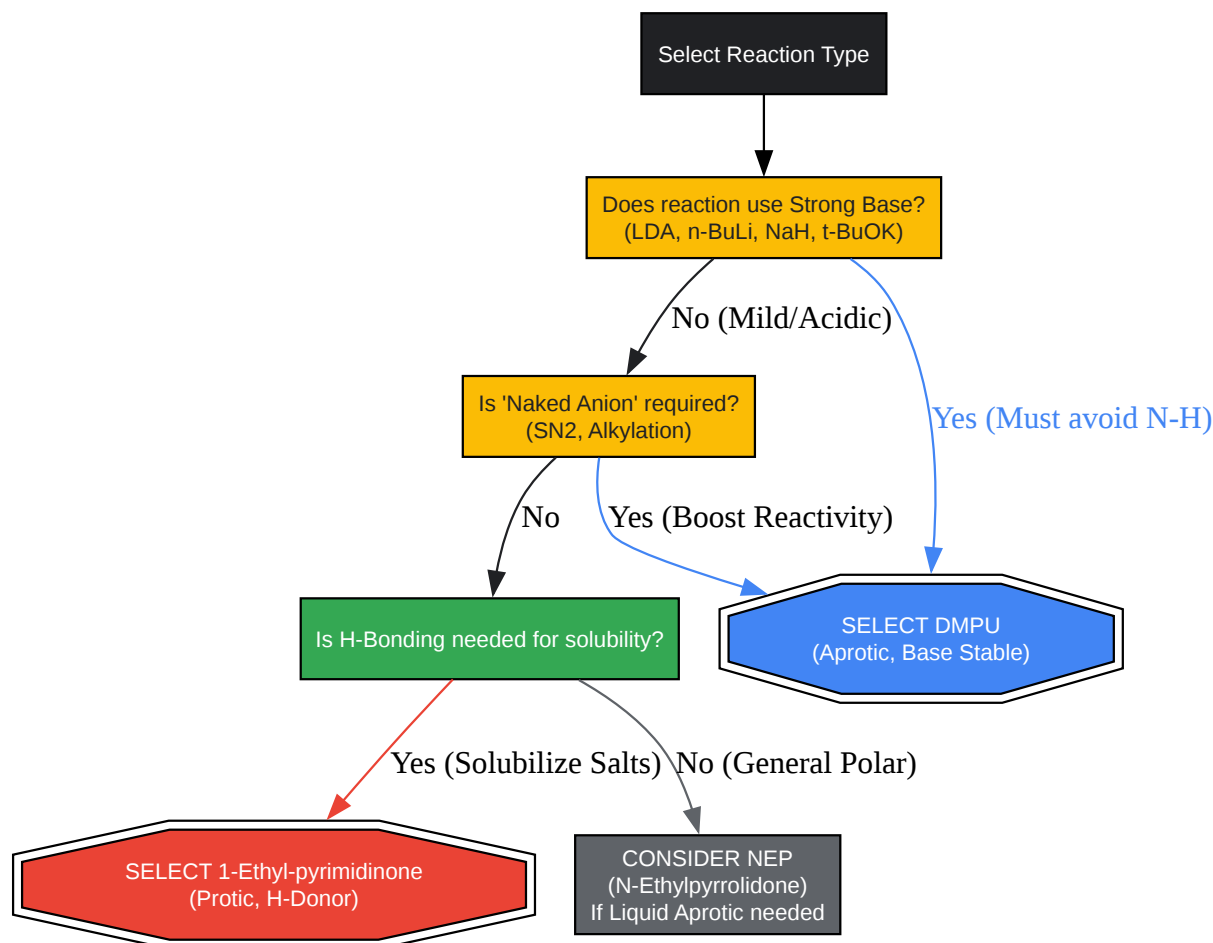
The mono-ethyl variant possesses a free N-H proton.

- **Key Mechanism:** Capable of Hydrogen Bond Donating (HBD). It can solvate anions (Cl⁻, Br⁻, acetate) via H-bonding, which reduces their nucleophilicity—the opposite effect of DMPU.
- **Reactivity Risk:** The N-H proton is acidic (pK_a ~20-25). Strong bases like LDA, NaH, or Grignard reagents will deprotonate this solvent, consuming the reagent and generating a nucleophilic urea anion.
- **Niche Application:** Potential use in acid-catalyzed reactions or as a component in Deep Eutectic Solvents (DES) where H-bonding is required to solubilize polar substrates.

Decision Logic: Solvent Selection

The choice between these two depends entirely on the reaction mechanism required.

DOT Diagram: Solvent Selection Logic



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Caption: Decision tree for selecting between dialkyl (DMPU) and monoalkyl (1-Ethyl) cyclic ureas based on basicity and nucleophilicity requirements.

Experimental Protocols

Drying and Purification of DMPU

DMPU is hygroscopic. For moisture-sensitive reactions (e.g., organometallics), strictly anhydrous conditions are required.

Protocol:

- Pre-drying: Store DMPU over activated 4Å molecular sieves for 24 hours.
- Distillation: Transfer to a round-bottom flask containing Calcium Hydride (CaH₂).
- Reflux: Stir at 60-80°C (under reduced pressure if possible) for 2 hours. Note: DMPU has a high boiling point (246°C); vacuum distillation is mandatory to avoid decomposition.
- Collection: Distill under high vacuum (<10 mmHg). Collect the fraction boiling at ~100-110°C (pressure dependent).
- Storage: Store under Argon over 4Å sieves.

Handling 1-Ethyltetrahydro-2(1H)-pyrimidinone

Due to its potential solid/viscous nature and N-H acidity:

- Melting: If solid, melt gently using a warm water bath (40-50°C) before dispensing.
- Incompatibility Check: Do not mix with hydrides (NaH, LiAlH₄) or organolithiums. Evolution of hydrogen gas indicates deprotonation.
- Viscosity Management: If used as a solvent, heating may be required to maintain fluidity.

Safety & Toxicology (E-E-A-T)

DMPU Profile[1][2][3][4][5]

- Toxicity: Originally developed as a safer alternative to HMPA (a potent carcinogen). However, DMPU is still Reprotoxic and a potential teratogen.
- PPE: Nitrile gloves are insufficient for prolonged contact (permeation). Use Butyl rubber or double-gloving protocols.
- Regulation: Often monitored under REACH and solvent restriction lists in pharma.

1-Ethyl-pyrimidinone Profile

- Data Scarcity: Toxicological data is less comprehensive than DMPU.

- Metabolism: Mono-substituted ureas can be metabolized to open-chain ureas.
- Precaution: Treat with the same rigor as DMPU. Assume potential for skin absorption and reprotoxicity until proven otherwise.

Alternative Solvents (Contextual Note)

If the intent was to find a "Green" or "Liquid" alternative to DMPU, the user may also consider:

- NEP (N-Ethylpyrrolidone): A 5-membered lactam. Liquid, aprotic, but faces similar reprotoxic scrutiny as NMP.
- DMI (1,3-Dimethyl-2-imidazolidinone): A 5-membered cyclic urea. Functionally identical to DMPU but often has slightly better solubility profiles for certain salts.
- DEPU (1,3-Diethyl-tetrahydro-2(1H)-pyrimidinone): The direct diethyl analog of DMPU. Sterically bulkier, slightly more lipophilic.

References

- Sigma-Aldrich. Product Specification: 1,3-Dimethyl-3,4,5,6-tetrahydro-2(1H)-pyrimidinone (DMPU). [Link](#)
- Royal Society of Chemistry (RSC). Solvent Selection Guides and solvent maps for pharmaceutical synthesis. [Link](#)
- Chemical Book. CAS 66639-75-6: **1-ethyltetrahydro-2(1H)-pyrimidinone** Properties. [Link](#)
- Reichardt, C. Solvents and Solvent Effects in Organic Chemistry. Wiley-VCH.
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